

Application Notes and Protocols for Skin Penetration Studies of 2-Ethylhexyl Octanoate

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Compound of Interest

Compound Name: 2-Ethylhexyl octanoate

Cat. No.: B1594578

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Introduction: Understanding the Role and Cutaneous Interaction of 2-Ethylhexyl Octanoate

2-Ethylhexyl octanoate is a branched-chain fatty acid ester commonly utilized in the cosmetics and personal care industry. Its primary functions are as an emollient, solvent, and consistency regulator, providing a light, non-greasy feel and enhancing the spreadability of formulations.[1] Given its widespread use in topical products, a thorough understanding of its interaction with the skin, specifically its potential for penetration and absorption, is critical for both efficacy and safety assessments.

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on conducting in vitro skin penetration studies of **2-Ethylhexyl octanoate**. The methodologies detailed herein are grounded in established regulatory guidelines, such as the OECD Test Guideline 428, and are supplemented with field-proven insights to ensure scientific integrity and reproducibility.[2]

The lipophilic nature of **2-Ethylhexyl octanoate** (LogP estimated to be high) dictates specific considerations in experimental design, particularly in the selection of the receptor fluid and the analytical approach.[3] This guide will address these nuances, providing a robust framework for generating reliable data on the cutaneous fate of this common cosmetic ingredient.

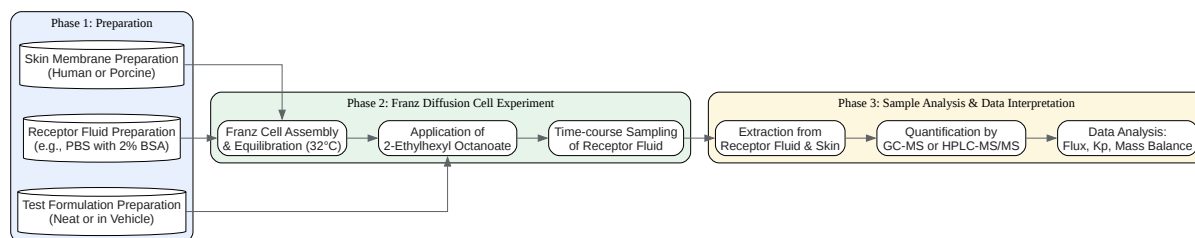
Physicochemical Properties of 2-Ethylhexyl Octanoate

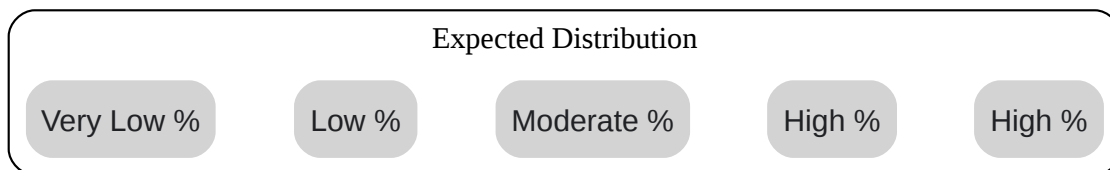
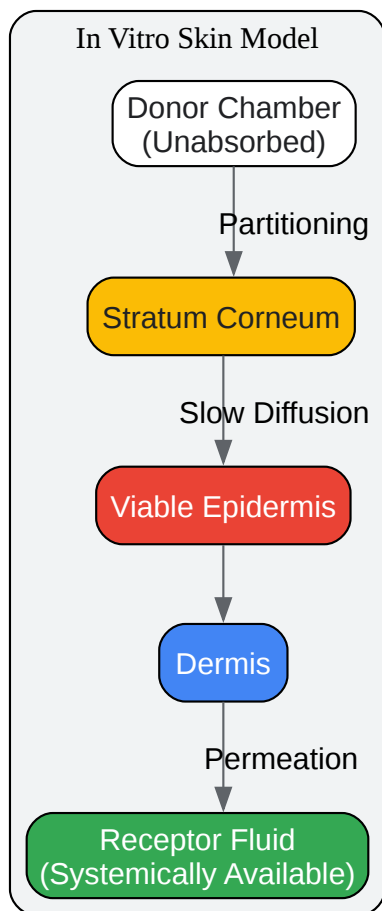
A foundational understanding of the physicochemical properties of **2-Ethylhexyl octanoate** is essential for designing and interpreting skin penetration studies.

Property	Value	Source
Chemical Name	Octanoic acid, 2-ethylhexyl ester	[4]
CAS Number	63321-70-0	[4]
Molecular Formula	C ₁₆ H ₃₂ O ₂	[4]
Molecular Weight	256.42 g/mol	[4]
Appearance	Colorless to pale yellow clear liquid	[2]
Boiling Point	296.8 °C at 760 mmHg	[4]
Density	0.864 g/cm ³	[4]
LogP (Octanol/Water)	~6.2 (Estimated)	

Experimental Workflow for In Vitro Skin Penetration Assessment

The following diagram outlines the comprehensive workflow for assessing the skin penetration of **2-Ethylhexyl octanoate**, from skin preparation to data analysis.





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- To cite this document: BenchChem. [Application Notes and Protocols for Skin Penetration Studies of 2-Ethylhexyl Octanoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594578#skin-penetration-studies-involving-2-ethylhexyl-octanoate]

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